

Technical Guide: Safety and Handling of Methyl o-Chlorobenzoylformate

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Compound of Interest

Compound Name: Methyl 2-(2-chlorophenyl)-2-oxoacetate

Cat. No.: B1250044

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Disclaimer: Specific safety and toxicological data for methyl o-chlorobenzoylformate (methyl 2-chlorobenzoylformate) is not readily available in public databases. This guide is compiled based on the safety data of structurally similar compounds, namely methyl 2-chlorobenzoate and the reactive precursor 2-chlorobenzoyl chloride. Researchers, scientists, and drug development professionals should handle methyl o-chlorobenzoylformate with extreme caution, assuming it possesses hazards similar to or greater than its analogs.

Executive Summary

This technical guide provides an in-depth overview of the potential hazards, safe handling procedures, and emergency protocols for methyl o-chlorobenzoylformate. Due to the absence of specific data, this document extrapolates information from its structural analogs. All quantitative data is presented in structured tables for clarity. Experimental protocols for the synthesis of a related compound are included to provide context for handling. Visual diagrams generated using Graphviz are provided to illustrate safe handling workflows.

Hazard Identification and Classification

Based on analogous compounds, methyl o-chlorobenzoylformate is anticipated to be a hazardous chemical. The primary hazards are expected to be related to its reactivity and potential for causing irritation or harm upon contact or inhalation.

GHS Hazard Classification (Anticipated)

The GHS classification for the analogous compound, methyl 4-chlorobenzoate, includes skin irritation (Category 2), eye irritation (Category 2), and specific target organ toxicity – single exposure (Category 3).[1] The precursor, 2-chlorobenzoyl chloride, is classified as causing severe skin burns and eye damage.[2][3] Therefore, a cautious approach would be to assume methyl o-chlorobenzoylformate may possess similar or intermediate properties.

Anticipated GHS Pictograms:

- GHS07: Harmful/Irritant

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of the analogous compound, methyl 2-chlorobenzoate. These values should be considered as estimates for methyl o-chlorobenzoylformate.

Property	Value (for Methyl 2-chlorobenzoate)	Reference
CAS Number	610-96-8	[4][5]
Molecular Formula	C ₈ H ₇ ClO ₂	[5]
Molecular Weight	170.59 g/mol	
Appearance	Liquid	
Boiling Point	86-88 °C / 2.5 mmHg	
Density	1.191 g/mL at 25 °C	
Flash Point	109.0 °C (228.2 °F) - closed cup	
Refractive Index	n ₂₀ /D 1.536	

Toxicological Information (Based on Analogs)

No specific toxicological data for methyl o-chlorobenzoylformate is available. The information below is for analogous compounds and should be used as a guide for assessing potential risks.

Hazard	Description (Based on Analogs)	Reference
Acute Toxicity	For methyl benzoate (a related compound), it is harmful if swallowed.	[6]
Skin Corrosion/Irritation	2-Chlorobenzoyl chloride causes severe skin burns.[2][3] Methyl 4-chlorobenzoate causes skin irritation.[1]	
Serious Eye Damage/Irritation	2-Chlorobenzoyl chloride causes severe eye damage.[2] [3] Methyl 4-chlorobenzoate causes serious eye irritation.[1]	
Respiratory Irritation	2-Chlorobenzoyl chloride may cause corrosive injuries to the upper respiratory tract and lungs upon inhalation.[2][7] Methyl 4-chlorobenzoate may cause respiratory irritation.[1]	

Experimental Protocols: Synthesis of a Related Compound

The following is a summarized experimental protocol for the synthesis of methyl 2-chlorobenzoate, providing context for handling similar reagents and reaction conditions.

Synthesis of Methyl 2-chlorobenzoate

- **Reaction Setup:** To a 500mL conical flask, add 100.0g of 2-chlorobenzoic acid, 300mL of methanol, and 10mL of concentrated sulfuric acid.
- **Reflux:** Fit the flask with a reflux condenser and heat the mixture to a gentle boil with stirring for 8 hours.

- Quenching: After cooling to room temperature, pour the reaction mixture into 400mL of water.
- Extraction: Separate the organic layer.
- Washing: Wash the organic layer twice with 40mL of water.
- Drying: Dry the organic layer with anhydrous calcium chloride.
- Purification: Purify the product by fractional distillation under reduced pressure.

Safe Handling and Storage

Given the anticipated hazards, stringent safety protocols must be followed when handling methyl o-chlorobenzoylformate.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.^[3]
- Skin Protection: Wear impervious gloves and protective clothing.^[3]
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If exposure limits are exceeded, use a full-face respirator.

Handling Procedures

- Avoid all personal contact, including inhalation.
- Use in a well-ventilated area or a chemical fume hood.
- Keep away from heat, sparks, and open flames.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Storage

- Store in a cool, dry, well-ventilated area.

- Keep containers securely sealed when not in use.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and water.[\[4\]](#)

Emergency Procedures

First Aid Measures

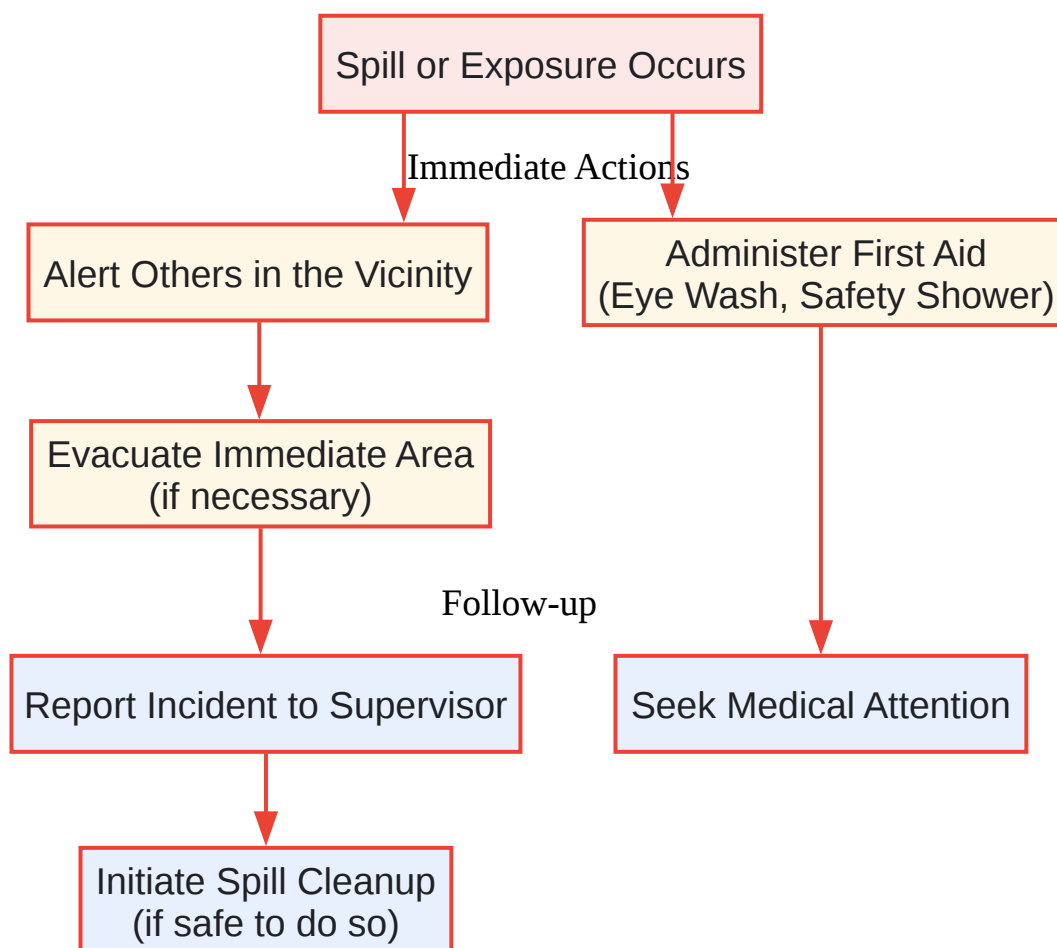
- If Inhaled: Remove to fresh air and keep at rest in a position comfortable for breathing.
- If on Skin: Immediately wash with plenty of soap and water. Remove contaminated clothing.[\[3\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[3\]](#)
- If Swallowed: Rinse mouth. Do NOT induce vomiting.
- In all cases of exposure, seek immediate medical attention.[\[3\]](#)

Spill and Leak Procedures

- Evacuate personnel to a safe area.[\[8\]](#)
- Wear appropriate personal protective equipment.[\[8\]](#)
- Absorb the spill with inert material and collect for disposal.
- Wash the spill area and prevent runoff into drains.

Visual Diagrams

The following diagrams illustrate key workflows for the safe handling of methyl o-chlorobenzoylformate.



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